

An In-depth Technical Guide on Pentyl 2-Butenoate

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Compound of Interest

Compound Name: Pentyl 2-butenate

Cat. No.: B15349167

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For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data on **pentyl 2-butenate**, a compound of interest in various research and development applications. The information is presented to be easily accessible and comparable for scientific professionals.

Quantitative Data Summary

The fundamental molecular properties of **pentyl 2-butenate** are summarized in the table below. This data is essential for experimental design, analytical characterization, and theoretical modeling.

Property	Value	Source
Molecular Formula	C9H16O2	PubChem[1]
Molecular Weight	156.22 g/mol	PubChem[1]
Synonyms	Amyl crotonate, Pentyl crotonate	PubChem[1], The Good Scents Company[2]

Experimental Protocols

Detailed experimental protocols for the determination of molecular weight and formula typically involve mass spectrometry and elemental analysis.

Mass Spectrometry for Molecular Weight Determination:

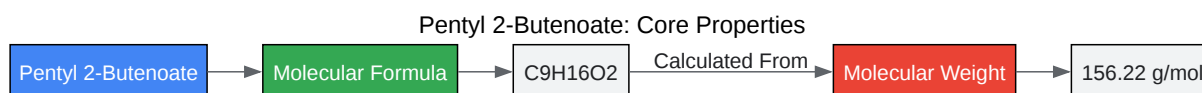
A standard protocol would involve dissolving a pure sample of **pentyl 2-butenate** in a suitable volatile solvent. This solution is then introduced into a mass spectrometer. The instrument ionizes the molecules, and the mass-to-charge ratio of the molecular ion peak ($[M]^+$) is measured to determine the molecular weight.

Elemental Analysis for Molecular Formula Determination:

Combustion analysis is a common method for determining the empirical formula. A known mass of the compound is burned in an excess of oxygen, and the resulting amounts of carbon dioxide and water are measured. This data allows for the calculation of the mass percentages of carbon and hydrogen. The molecular formula is then determined by comparing the empirical formula weight to the molecular weight obtained from mass spectrometry.

Logical Relationship of Compound Information

The following diagram illustrates the relationship between the compound's name, its chemical formula, and its molecular weight.



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Caption: Relationship between compound name, formula, and molecular weight.

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References

- 1. 2-Butenoic acid, pentylester | C₉H₁₆O₂ | CID 97882 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pentyl crotonate, 25415-76-3 [thegoodscentscompany.com]
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